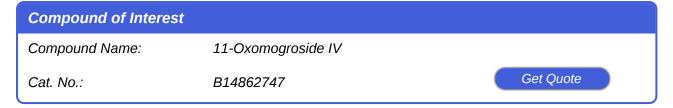


11-Oxomogroside IV: A Technical Overview of a Minor Mogroside

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CAS Number: 2096516-32-2

This technical guide provides a comprehensive overview of **11-Oxomogroside IV**, a natural triterpenoid glycoside found in the fruits of Siraitia grosvenorii, commonly known as monk fruit. [1][2][3] Due to its status as a less abundant mogroside, publicly available data specifically on **11-Oxomogroside IV** is limited. This document summarizes the existing information and, where specific data is lacking, provides context based on the broader class of mogrosides. This guide is intended for researchers, scientists, and professionals in drug development and natural product chemistry.

Physicochemical Properties

11-Oxomogroside IV is a cucurbitane-type tetracyclic triterpenoid glycoside.[4][5] Its basic physicochemical properties, as compiled from various chemical suppliers, are presented in Table 1.



Property	Value	Source
CAS Number	2096516-32-2	[1][2]
Molecular Formula	C54H90O24	[1][2]
Molecular Weight	1123.28 g/mol	[1][2]
Natural Source	Fruits of Siraitia grosvenorii (Swingle)	[1][3]
Solubility	Soluble in Methanol, Water, DMSO, Acetonitrile	[6]
Storage	2-8°C	[6]

Biological Activity and Pharmacokinetics

Specific quantitative data on the biological activity of **11-Oxomogroside IV** is not readily available in the current scientific literature. However, the broader class of mogrosides, particularly the more abundant Mogroside V, has been the subject of various studies. Mogrosides are known for their intense sweet taste without contributing calories, making them popular as natural sweeteners.[4]

Research on various mogrosides has revealed a range of potential health benefits, including antioxidant and anti-inflammatory effects.[4][5] For context, Table 2 summarizes the reported biological activities of the closely related compound, 11-oxo-mogroside V. It is important to note that these findings may not be directly extrapolated to **11-Oxomogroside IV**.



Biological Activity of 11- oxo-mogroside V	Assay	Results (EC50 or Inhibition)
Antioxidant Activity	Reactive Oxygen Species (O ₂ ⁻) Scavenging	EC50 = 4.79 μg/mL
Reactive Oxygen Species (H ₂ O ₂) Scavenging	EC50 = 16.52 μg/mL	
Reactive Oxygen Species (OH) Scavenging	EC ₅₀ = 146.17 μg/mL	
OH-induced DNA damage inhibition	EC ₅₀ = 3.09 μg/mL	
Anti-tumor Promotion	Epstein-Barr virus early antigen (EBV-EA) induction by TPA	91.2% inhibition at 1000 mol ratio/TPA

Pharmacokinetic studies on mogrosides indicate that they are generally poorly absorbed in their glycosidic form.[7][8] Instead, they are primarily metabolized by the gut microbiota, which hydrolyzes the glucose units.[8][9] This process results in the formation of the aglycone, mogrol, and its mono- and diglucosides, which are then absorbed.[8] The pharmacokinetic profiles of mogrosides can be influenced by physiological conditions, such as in type 2 diabetes models.[7]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or specific biological evaluation of **11-Oxomogroside IV** are not described in the currently available literature. The compound is naturally sourced from monk fruit.[1][3] General methods for the extraction and purification of mogrosides from Siraitia grosvenorii fruits typically involve solvent extraction followed by various chromatographic techniques.

Signaling Pathways

There is no specific information detailing any signaling pathways directly modulated by **11- Oxomogroside IV**. Research on other mogrosides and their aglycone, mogrol, has suggested



potential interactions with pathways related to metabolic health, such as the AMPK signaling pathway.[8][10] However, further investigation is required to determine if **11-Oxomogroside IV** has similar effects.

General Metabolic Pathway of Mogrosides

The following diagram illustrates the generally accepted metabolic fate of mogrosides in the gastrointestinal tract.



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Caption: General metabolic pathway of mogrosides.

Conclusion

11-Oxomogroside IV is a minor cucurbitane glycoside found in monk fruit. While its basic chemical identity is established, there is a significant lack of specific data regarding its biological activities, pharmacokinetic profile, and mechanisms of action. Future research is necessary to elucidate the unique properties of this compound and to differentiate its potential effects from those of more abundant mogrosides. The information presented in this guide is based on the limited available data and the broader understanding of the mogroside class of compounds.

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